

# Personal protective equipment for handling 2-Chloro-5-nitropyridine

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## Compound of Interest

Compound Name: 2-Chloro-5-nitropyridine

Cat. No.: B043025

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## Standard Operating Procedure: Handling 2-Chloro-5-nitropyridine

This document provides essential safety and logistical information for the handling of **2-Chloro-5-nitropyridine** (CAS No: 4548-45-2) in a laboratory setting. The following procedures are designed to minimize risk and ensure the safety of researchers, scientists, and drug development professionals.

## Hazard Identification and Classification

**2-Chloro-5-nitropyridine** is classified as a hazardous substance.[\[1\]](#) It is crucial to understand its primary hazards before handling.

- GHS Hazard Statements:
  - H315: Causes skin irritation.[\[2\]](#)[\[3\]](#)
  - H319: Causes serious eye irritation.[\[2\]](#)[\[3\]](#)
  - H335: May cause respiratory irritation.[\[2\]](#)[\[4\]](#)
- Signal Word: Warning[\[1\]](#)[\[2\]](#)
- Primary Hazards: Irritant[\[3\]](#)

## Chemical and Physical Properties

A summary of the key physical and chemical properties is provided below.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>3</sub> ClN <sub>2</sub> O <sub>2</sub>	<a href="#">[3]</a>
Molecular Weight	158.54 g/mol	<a href="#">[3]</a>
CAS Number	4548-45-2	<a href="#">[1]</a>
Appearance	Solid	<a href="#">[5]</a>
Melting Point	105-108 °C	
Incompatibility	Strong oxidizing agents, strong acids, strong bases. <a href="#">[1]</a> <a href="#">[6]</a>	
Hazardous Combustion Products	Nitrogen oxides (NOx), Carbon monoxide (CO), Carbon dioxide (CO <sub>2</sub> ), Hydrogen chloride gas. <a href="#">[1]</a> <a href="#">[6]</a>	

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.[\[7\]](#) All personnel must wear the following equipment when handling **2-Chloro-5-nitropyridine**.

Protection Area	Equipment	Specification & Rationale
Eye & Face	Safety goggles with side-shields or face shield	Must conform to OSHA's 29 CFR 1910.133 or European Standard EN166. <a href="#">[1]</a> Protects against dust particles and chemical splashes. <a href="#">[8]</a>
Skin	Chemical-resistant, impervious gloves (Nitrile or Neoprene recommended)	Inspect gloves before use. <a href="#">[7]</a> Wear appropriate protective gloves and clothing to prevent skin exposure. <a href="#">[1]</a>
Body	Long-sleeved laboratory coat	Provides a barrier against accidental skin contact. <a href="#">[8]</a> For larger quantities or where there is a risk of splashing, impervious or flame-resistant clothing may be required. <a href="#">[2][9]</a>
Respiratory	NIOSH/MSHA or EN 149 approved respirator	Required if handling outside a fume hood, if dust is generated, or if exposure limits are exceeded. <a href="#">[1][4][7]</a> A dust mask (type N95) is a minimum.

## Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and environmental protection.

## Handling Procedures

- Preparation: Before handling, thoroughly read the Safety Data Sheet (SDS).[\[7\]](#) Ensure that eyewash stations and safety showers are easily accessible.[\[1\]](#)
- Ventilation: Always handle **2-Chloro-5-nitropyridine** in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of dust or vapors.[\[1\]\[2\]](#)

- **Avoiding Contact:** Wear all required PPE. Do not allow the chemical to come into contact with eyes, skin, or clothing.[1] Avoid the formation and accumulation of dust.[2][6]
- **Hygiene:** Wash hands and any exposed skin thoroughly after handling.[1][2] Do not eat, drink, or smoke in the work area.[9]

## Storage Plan

- **Container:** Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][2]
- **Segregation:** Store away from incompatible materials such as strong oxidizing agents.[1][6]
- **Security:** Store in a locked-up area.[1][2]

## Disposal Plan

- **Waste Classification:** **2-Chloro-5-nitropyridine** and any contaminated materials (e.g., gloves, absorbent paper, containers) must be treated as hazardous waste.[5][7]
- **Collection:** Collect waste material in suitable, closed, and clearly labeled containers for disposal.[1]
- **Disposal:** Dispose of contents and container to an approved waste disposal plant in accordance with all local, regional, and national regulations.[1] Do not release into the environment.[1]

## Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

## Spill Response

- **Evacuate:** Clear the area of all non-essential personnel and move upwind of the spill.[2][5]
- **Ventilate:** Ensure adequate ventilation.
- **Contain:** Prevent further leakage or spillage if it is safe to do so.[2]
- **Clean-up:**

- Avoid generating dust.[1][2] Use spark-proof tools and explosion-proof equipment.[2]
- Carefully sweep or shovel the spilled material into a suitable, closed container for disposal. [1][6]
- Clean the spill area thoroughly with an appropriate solvent, followed by washing with soap and water.[7]

## Exposure First Aid

Exposure Route	First Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[1][2] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.[2]
Skin Contact	Immediately take off all contaminated clothing. [2] Wash the affected area with plenty of soap and water for at least 15 minutes.[1] If skin irritation persists, get medical advice.[1][2]
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. [1][2] Remove contact lenses, if present and easy to do. Continue rinsing.[2] Seek immediate medical attention.[1]
Ingestion	Rinse mouth with water.[2] Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[2]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.[1][2]

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][2]

## Safe Handling Workflow

The diagram below illustrates the logical workflow for the safe management of **2-Chloro-5-nitropyridine**.

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Caption: Workflow for Safe Handling of **2-Chloro-5-nitropyridine**.

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